

Essential Safety and Handling Protocols for Penetone® 169

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Compound of Interest

Compound Name: *Ex 169*

Cat. No.: *B593348*

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This document provides immediate safety, operational, and disposal guidance for laboratory professionals handling Penetone® 169. The following procedures are designed to ensure the safe handling and disposal of this substance, minimizing risk and environmental impact.

Penetone® 169 is identified as a clear, water-white solution with a mild odor, used as a degreaser. It is a water-based product containing surfactants, glycol ether, inorganic builders, and a chelate.^[1]

Personal Protective Equipment (PPE)

To ensure safety and minimize exposure, the following personal protective equipment is recommended when handling Penetone® 169.

PPE Category	Specification	Purpose
Eye Protection	Safety glasses or goggles	Protects against accidental splashes which may cause eye irritation. [2]
Hand Protection	Chemical-resistant gloves	Prevents skin contact; prolonged contact may cause slight tingling or redness. [1]
Skin Protection	Protective clothing	Avoids contact with skin and clothing. Contaminated clothing should be washed before reuse. [1][2]
Respiratory	NIOSH-approved respirator	Recommended if there is a risk of inhalation, which may cause coughing or sneezing. [2]

Operational Handling and First Aid

Proper handling and immediate first aid measures are critical to personnel safety.

Handling Procedures:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]](#)
- Do not cut, weld, or reuse empty containers.[\[1\]](#)
- Store away from strong acids and bases.[\[1\]](#)

First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[\[1\]](#)
- If on skin: Wash with plenty of water. If skin irritation occurs, seek medical advice.[\[1\]](#)

- If inhaled: Move the exposed person to fresh air. If breathing is difficult, administer oxygen. Seek medical assistance if symptoms persist.[2]
- If swallowed: Rinse mouth thoroughly and drink sips of water. Do not induce vomiting. Seek medical attention if irritation or discomfort persists.[2]

Disposal Plan

Proper disposal of Penetone® 169 is essential to prevent environmental contamination.

Spill Response:

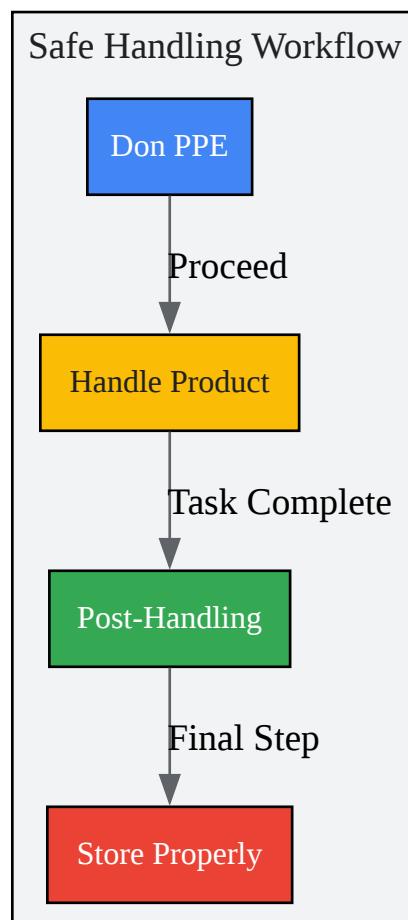
- For small spills, absorb the product with an inert material and place it in a properly labeled container for disposal.[1]
- As a water-based product, it will mix with water, making recovery difficult.[1]

Disposal Guidelines:

- Dispose of waste and residues in accordance with local, state, and federal regulations.
- The product is alkaline and may affect the pH of water with low buffering capacity.[1]
- Check with local environmental regulatory agencies for reporting requirements.[1]

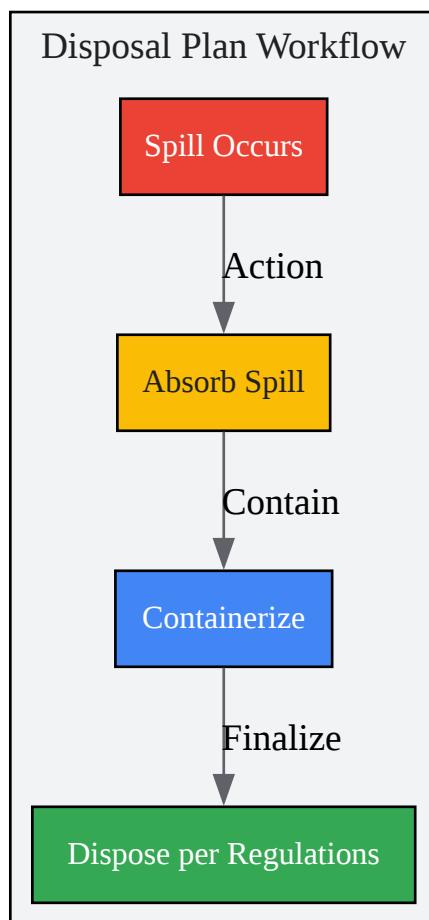
Process Workflows

To visualize the procedural flow of handling and disposal, the following diagrams outline the necessary steps.



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Caption: Workflow for the safe handling of Penetone® 169.



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Caption: Step-by-step disposal plan for Penetone® 169 spills.

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References

- 1. penetone.com [penetone.com]
- 2. fishersci.com [fishersci.com]
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